

1-(Piperidin-4-yl)piperazine molecular formula and weight

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Compound of Interest

Compound Name: **1-(Piperidin-4-yl)piperazine**

Cat. No.: **B119527**

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Technical Overview of 1-(Piperidin-4-yl)piperazine

This document provides a concise technical summary of the core physicochemical properties of the chemical compound **1-(Piperidin-4-yl)piperazine**, intended for researchers, scientists, and professionals in drug development.

Physicochemical Data

The fundamental molecular properties of **1-(Piperidin-4-yl)piperazine** have been determined and are summarized below. This data is critical for applications in chemical synthesis, analytical chemistry, and computational modeling.

Property	Value	Source
Molecular Formula	C ₉ H ₁₉ N ₃	[1]
Molecular Weight	169.27 g/mol	[1]

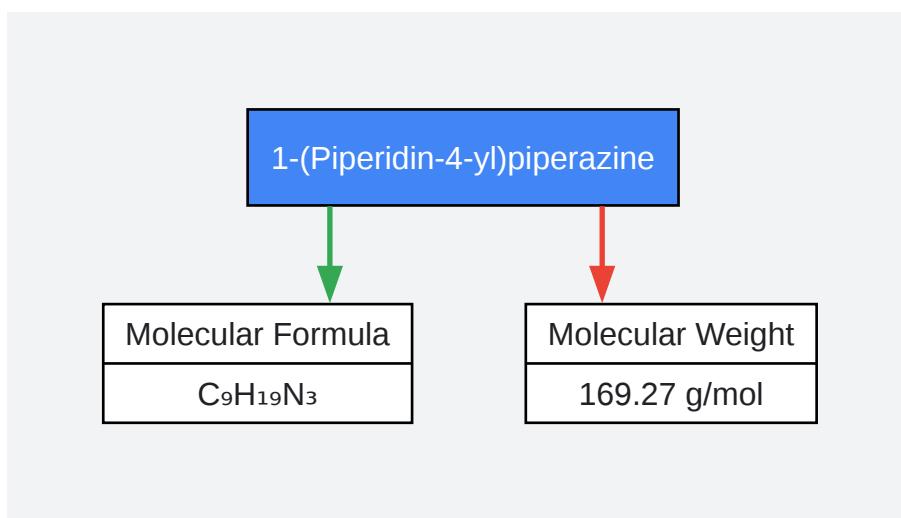
Experimental Protocols

Detailed experimental protocols for the determination of molecular formula and weight, such as those employing mass spectrometry or elemental analysis, are standardized procedures and

are not detailed here. The provided data is based on computed values from established chemical databases.[1]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound's common name and its primary molecular identifiers.



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Caption: Core properties of **1-(Piperidin-4-yl)piperazine**.

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References

- 1. 1-(Piperidin-4-yl)piperazine | C₉H₁₉N₃ | CID 15386099 - PubChem [pubchem.ncbi.nlm.nih.gov]
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